

Introduction to the Vistusertib and AZD8055 Assay

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Compound Focus: Vistusertib

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The mammalian target of rapamycin (mTOR) is a central mediator of cellular growth and metabolism, with its dysregulation implicated in numerous cancers. **Vistusertib (AZD2014)** is an orally bioavailable, dual inhibitor of the mTORC1 and mTORC2 complexes, designed to overcome limitations of earlier rapamycin analogs [1] [2].

To support clinical development, a robust and rapid Liquid Chromatography Tandem Mass Spectrometry (LC-MS/MS) method was developed for the quantitative analysis of **Vistusertib** in human plasma. This method uses **AZD8055** as its internal standard (IS). AZD8055 is structurally similar to **Vistusertib** and is also a potent, selective mTOR inhibitor, making it an ideal candidate for this role as it mirrors the analyte's chemical properties and behavior during sample processing and analysis [1] [2] [3].

This method offers a simpler protein precipitation preparation and a faster run time compared to earlier techniques, and the following sections detail the complete experimental protocol [1].

Experimental Protocol

Here is the detailed methodology for the bioanalytical determination of **Vistusertib** in human plasma using AZD8055 as the internal standard.

Materials and Reagents

- **Analytes:** **Vistusertib** and AZD8055 (purity >98%) [1] [2].
- **Solvents:** HPLC-grade acetonitrile, formic acid (98% v/v) [2].
- **Matrix:** Drug-free sodium heparin human plasma [2].
- **Water:** Deionized water from a Millipore Milli-Q-UF system [2].

Instrumentation and Chromatography

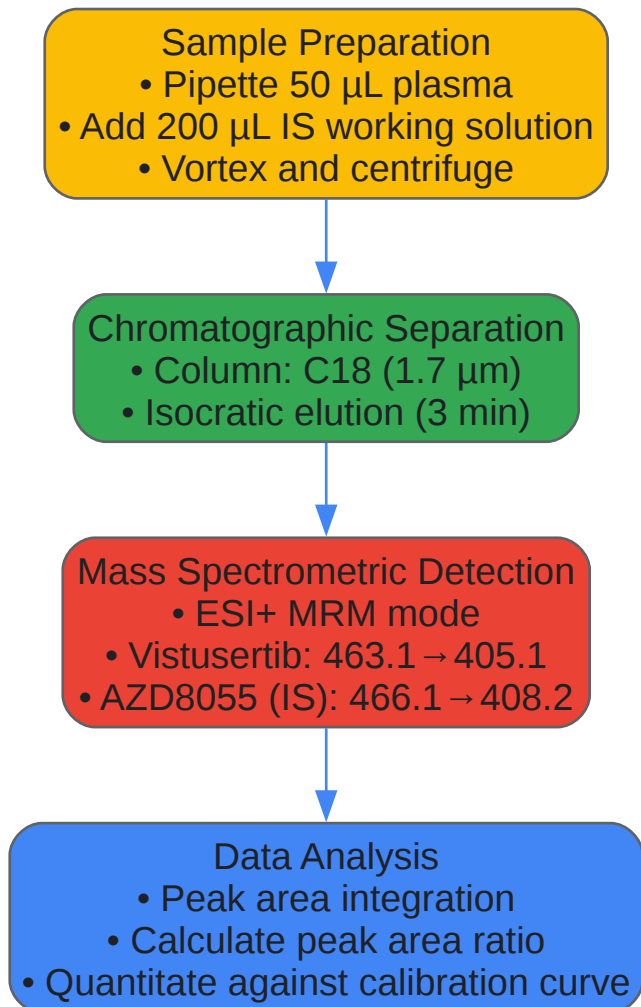
- **LC System:** Nexera X2 UHPLC system with an autosampler maintained at 5°C [2].
- **Analytical Column:** Waters Acquity UPLC BEH C18 (2.1 × 50 mm, 1.7 μm), maintained at 40°C [1] [2].
- **Mobile Phase:** Acetonitrile - water - formic acid (30:70:0.1, v/v/v) [2].
- **Elution:** Isocratic at a flow rate of 0.15 mL/min [2].
- **Total Run Time:** 3 minutes [1] [2].
- **Retention Times:** **Vistusertib** and AZD8055 elute at nearly identical times, around 1.5 minutes [1].

Mass Spectrometric Detection

- **Instrument:** SCIEX 4500 triple quadrupole mass spectrometer [2].
- **Ionization Mode:** Positive electrospray ionization (ESI+) [2].
- **Detection Mode:** Multiple Reaction Monitoring (MRM) [2].
- **Ion Transitions:**
 - **Vistusertib:** m/z 463.1 → 405.1 [2]
 - AZD8055 (IS): m/z 466.1 → 408.2 [2]

The following diagram illustrates the complete analytical workflow, from sample preparation to data acquisition:

Vistusertib LC-MS/MS Analytical Workflow



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Preparation of Stock Solutions, Calibrants, and Quality Controls

- **Stock Solutions:** Prepare separate 1 mg/mL stock solutions of **Vistusertib** and AZD8055 in DMSO. Store at -20°C [2].
- **Internal Standard Working Solution:** Prepare a working solution of AZD8055 at 50 ng/mL in acetonitrile [2].
- **Calibration Standards:** Spike blank human plasma with **Vistusertib** working solutions to create a calibration curve. The validated range is **5 to 5,000 ng/mL**, with calibrators at 5, 10, 50, 100, 200, 500, 1,000, and 5,000 ng/mL [2].
- **Quality Control (QC) Samples:** Prepare QCs at least at LLOQ (5 ng/mL), Low (15 ng/mL), Medium (400 ng/mL), and High (4,000 ng/mL) concentrations. An additional Above Upper Limit of Quantitation (AULQ) sample at 40,000 ng/mL can be used for dilution integrity testing [2].

Sample Preparation Protocol

The method uses a simple protein precipitation technique [1] [2]:

- Aliquot **50 µL** of plasma sample, calibrator, or QC into a glass tube.
- Add **200 µL** of the acetonitrile working solution containing the internal standard (AZD8055 at 50 ng/mL).
- For blank samples, add 200 µL of pure acetonitrile.
- Vortex-mix the samples thoroughly.
- Centrifuge at approximately 1200 × g for 10 minutes at ambient temperature.
- Transfer **200 µL** of the supernatant to an autosampler vial.
- Inject **5 µL** onto the LC-MS/MS system.

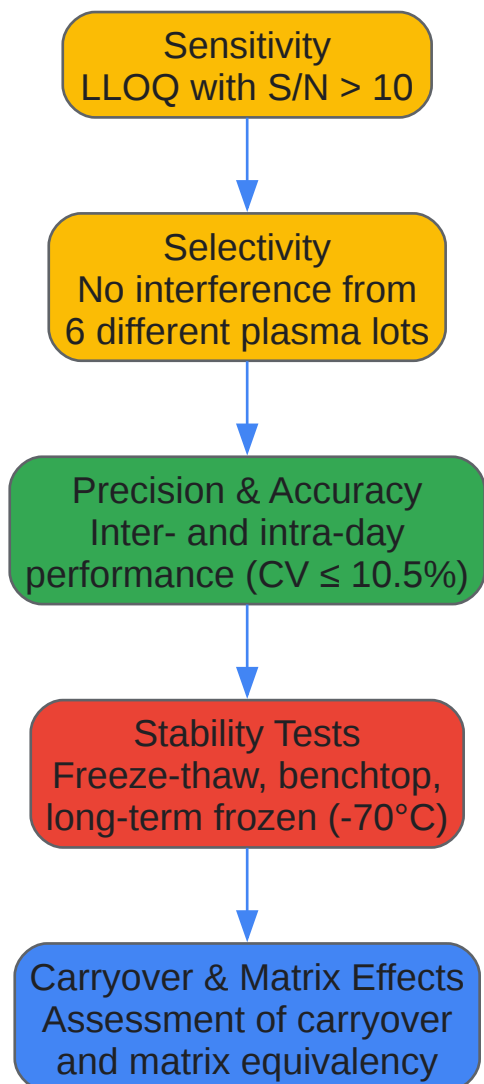
Method Validation Summary

The described LC-MS/MS method has been comprehensively validated according to FDA guidelines. The key performance parameters are summarized in the table below [2].

| Validation Parameter | Result / Specification |
|--------------------------------------|--|
| Assay Range | 5 – 5,000 ng/mL [2] |
| Dilution Integrity | Accurate quantitation of a 40,000 ng/mL sample after 1:10 dilution with plasma [2] |
| Intra-day Accuracy | 98.7% – 105.7% of nominal concentration [2] |
| Intra-day Precision | Coefficient of Variation (CV) ≤ 10.5% [2] |
| Lower Limit of Quantification (LLOQ) | 5 ng/mL (Signal-to-Noise >10) [2] |
| Stability (Long-term, -70°C) | Stable for at least 29 months [2] |

The validation process encompasses several other critical tests, as shown in the workflow below:

LC-MS/MS Method Validation Workflow



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Application Notes for Researchers

- **Rationale for Internal Standard Selection:** A stable isotope-labeled version of **Vistusertib** was unavailable. Therefore, **AZD8055** was selected as the internal standard due to its **high structural similarity and comparable chromatographic and mass spectrometric properties**, ensuring it mimics the analyte throughout the analytical process [1].
- **Key Advantages of the Method:** This protocol is highlighted as being **simpler and faster** than previously published methods because it employs protein precipitation instead of solid-phase extraction, reducing preparation time and complexity while maintaining a low limit of quantitation [1] [2].

- **Clinical Application:** This validated method has been successfully applied to measure plasma concentrations of **Vistusertib** in patients with solid tumors receiving a 35 mg twice-daily oral dose, demonstrating its utility in clinical pharmacokinetic studies [2].

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